

In-Depth Technical Guide: 14-Bromo-1-tetradecanol (CAS: 72995-94-9)

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Compound of Interest

Compound Name: 14-Bromo-1-tetradecanol

Cat. No.: B1271965

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Abstract

14-Bromo-1-tetradecanol is a long-chain bifunctional organic molecule featuring a terminal hydroxyl group and a terminal bromine atom. This structure makes it a versatile intermediate in organic synthesis, with potential applications in the development of novel therapeutic agents and materials. While detailed experimental studies on this specific compound are limited in publicly accessible literature, this guide consolidates available data and provides a framework for its potential applications based on the reactivity of its functional groups and the biological activities of related long-chain alcohols and haloalkanes.

Chemical and Physical Properties

14-Bromo-1-tetradecanol is a solid at room temperature with a molecular formula of $C_{14}H_{29}BrO$.^{[1][2]} Its bifunctional nature, possessing both a nucleophilic hydroxyl group and an electrophilic carbon-bromine bond, dictates its chemical reactivity.^[3] The long fourteen-carbon chain imparts significant lipophilicity to the molecule.

Table 1: Physicochemical Properties of **14-Bromo-1-tetradecanol**

Property	Value	Source
CAS Number	72995-94-9	[1][2]
Molecular Formula	C ₁₄ H ₂₉ BrO	[1][2]
Molecular Weight	293.28 g/mol	[1][2]
Appearance	White to Yellow Solid	[4]
Purity	≥95%	[2]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[4]

Note: Experimental physical properties such as melting point, boiling point, and solubility are not readily available in the cited literature.

Synthesis

While a specific, detailed experimental protocol for the synthesis of **14-Bromo-1-tetradecanol** is not explicitly described in the reviewed literature, a plausible synthetic route can be inferred from standard organic chemistry principles and synthesis of similar compounds. The most direct approach would involve the selective monobromination of 1,14-tetradecanediol.

Hypothetical Synthetic Workflow:



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Caption: Hypothetical workflow for the synthesis of **14-Bromo-1-tetradecanol**.

Experimental Protocol (Hypothetical):

A detailed protocol would need to be developed and optimized. Key considerations would include:

- **Reactant Stoichiometry:** Careful control of the brominating agent (e.g., HBr or PBr₃) to favor monosubstitution over the formation of 1,14-dibromotetradecane.
- **Reaction Conditions:** Optimization of temperature, reaction time, and solvent to maximize the yield of the desired product.
- **Purification:** The final product would likely require purification from unreacted starting material and di-substituted byproducts, for which column chromatography would be a suitable method.
- **Characterization:** Confirmation of the structure would be essential using techniques such as ¹H NMR, ¹³C NMR, mass spectrometry, and infrared spectroscopy.

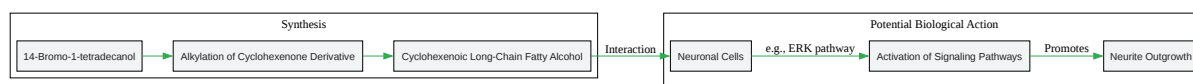
Potential Applications in Drug Development and Research

The unique structure of **14-Bromo-1-tetradecanol** makes it an interesting building block for the synthesis of more complex molecules with potential biological activity.

Precursor for Neuronal Growth Stimulators

There is an indication that **14-Bromo-1-tetradecanol** can be used to synthesize cyclohexenoic long-chain fatty alcohols, which have been investigated as potential neuronal growth stimulators.[5] Long-chain fatty alcohols themselves have been shown to possess neurotrophic activity.

Conceptual Synthesis and Action Pathway:



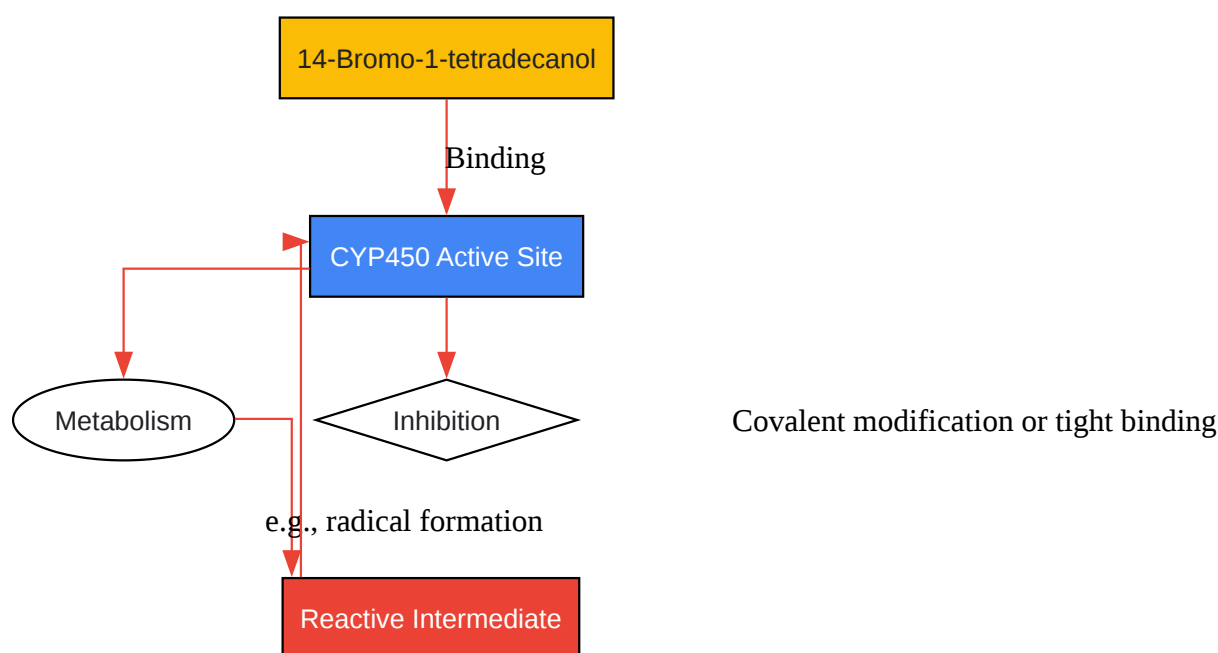
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Caption: Conceptual pathway from **14-Bromo-1-tetradecanol** to a potential neuronal growth stimulator.

Potential as a Cytochrome P450 Inhibitor

Long-chain haloalkanes are known to interact with cytochrome P450 (CYP) enzymes.[6][7] The metabolism of these compounds by CYPs can lead to the formation of reactive intermediates that may inhibit the enzyme. While no specific studies on **14-Bromo-1-tetradecanol** have been found, its structure suggests it could be a substrate and potential inhibitor of certain CYP isoforms.

Hypothetical Mechanism of CYP450 Inhibition:



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Caption: Hypothetical mechanism of cytochrome P450 inhibition by **14-Bromo-1-tetradecanol**.

Safety and Handling

Based on GHS classifications for similar compounds, **14-Bromo-1-tetradecanol** is expected to be a skin and eye irritant.[1] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) from the supplier.

Conclusion and Future Directions

14-Bromo-1-tetradecanol is a commercially available bifunctional molecule with clear potential as a synthetic intermediate. While current literature lacks detailed studies on its specific synthesis and biological activities, its structural features suggest promising avenues for research, particularly in the fields of neuropharmacology and drug metabolism. Future work should focus on developing and publishing a robust synthetic protocol, comprehensive characterization of its physicochemical properties, and in-vitro and in-vivo studies to validate its potential as a precursor for neuronal growth stimulators and as a modulator of cytochrome P450 activity. Such studies would be invaluable to the scientific community and could pave the way for its use in drug discovery and development programs.

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References

- 1. 14-Bromo-1-tetradecanol | C₁₄H₂₉BrO | CID 2757182 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Buy 14-Bromo-1-tetradecanol | 72995-94-9 [smolecule.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Cyclohexenonic Long-Chain Fatty Alcohols as Neuronal Growth Stimulators [mdpi.com]
- 6. Model studies in cytochrome P-450-mediated toxicity of halogenated compounds: radical processes involving iron porphyrins - PubMed [pubmed.ncbi.nlm.nih.gov]

- 7. Metabolism of halogenated alkanes by cytochrome P450 enzymes. Aerobic oxidation versus anaerobic reduction - PubMed [pubmed.ncbi.nlm.nih.gov]
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